

Uncargenin C: A Technical Overview of a Pentacyclic Triterpenoid

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|----------------------|--------------|-----------|
| Compound Name: | Uncargenin C | |
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Abstract

Uncargenin C is a naturally occurring pentacyclic triterpenoid that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its core physicochemical properties, and to the extent publicly available, its biological activities. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource for understanding the current state of knowledge on this compound. All quantitative data is presented in structured tables, and where applicable, experimental workflows are visualized.

Introduction

Natural products remain a vital source of novel chemical entities for drug discovery and development. Among these, triterpenoids, a large and structurally diverse class of compounds, have demonstrated a wide range of pharmacological activities. **Uncargenin C**, a lesser-studied member of this family, presents a unique structural framework that warrants further investigation. This guide aims to synthesize the available information on **Uncargenin C**, providing a foundation for future research endeavors.

Physicochemical Properties



Uncargenin C is characterized by a specific molecular formula and weight, which are fundamental to its chemical identity. These properties are summarized in the table below.

| Property | Value | Reference |
|-------------------|-------------|-----------|
| Molecular Formula | C30H48O5 | [1][2][3] |
| Molecular Weight | 488.7 g/mol | [1][2][3] |
| CAS Number | 152243-70-4 | [1][2][3] |

Isolation and Characterization Source

Uncargenin C was first isolated from the ethanol extract of Uncaria rhynchophylla (Miq.) Jacks., a plant used in traditional medicine.[2][4] It has also been reported to be isolated from Turpinia arguta.[4]

Experimental Protocol: Isolation and Structure Elucidation

The foundational method for the isolation and characterization of **Uncargenin C** was described in Acta Botanica Yunnanica in 1995.[2][4] While the full experimental details from the original publication are not widely available, the general workflow for isolating triterpenoids from plant material is a well-established process. A generalized workflow is presented below.



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Caption: Generalized workflow for the isolation and characterization of triterpenoids from plant sources.

The process typically involves:



- Extraction: The dried and powdered plant material is extracted with a suitable organic solvent, such as ethanol.
- Partitioning: The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarity to separate compounds based on their solubility.
- Chromatography: The resulting fractions are further separated using column chromatography techniques (e.g., silica gel, Sephadex).
- Purification: High-performance liquid chromatography (HPLC) is often employed for the final purification of the compound.
- Structure Elucidation: The structure of the purified compound is determined using spectroscopic methods, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Based on the initial report, **Uncargenin C** was identified as 3β , 6β ,23-trihydroxyolean-12-en-28-oic acid.[2][4]

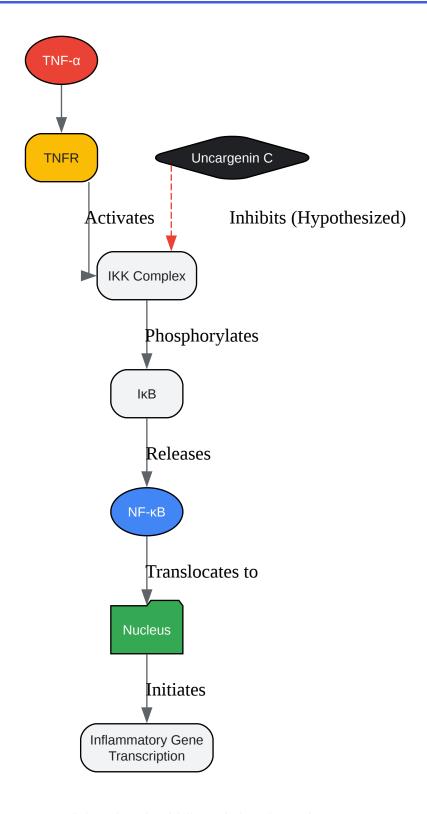
Biological Activity and Mechanism of Action

Detailed peer-reviewed studies on the biological activity of purified **Uncargenin C** are limited in the public domain. Information from commercial suppliers suggests potential anti-leukemia and anti-inflammatory activities; however, primary research data to substantiate these claims and to detail the experimental conditions are not readily available.

Anti-inflammatory Activity (Hypothesized)

It is hypothesized that **Uncargenin C** may contribute to the anti-inflammatory properties observed in extracts of Uncaria species.[5][6] A potential mechanism for anti-inflammatory action by triterpenoids involves the inhibition of the NF-kB (nuclear factor kappa-light-chainenhancer of activated B cells) signaling pathway.





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